

The Discovery of Triphosphopyridine Nucleotide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *C10H11N4Na2O8P*

Cat. No.: *B16342131*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The discovery of Triphosphopyridine Nucleotide (TPN), now known as Nicotinamide Adenine Dinucleotide Phosphate (NADP+), was a pivotal moment in the history of biochemistry. This essential coenzyme, found in all living cells, plays a critical role in anabolic metabolism, providing the reducing power for biosynthetic reactions and protecting cells from oxidative damage. This in-depth technical guide explores the history of TPN's discovery, the key experiments that elucidated its structure and function, and its fundamental role in cellular biochemistry. The work of Otto Warburg and his collaborators in the 1930s laid the foundation for our understanding of this vital molecule.[\[1\]](#)[\[2\]](#)

The Historical Context: Unraveling Cellular Respiration

The early 20th century was a period of intense investigation into the mechanisms of cellular respiration. Scientists sought to understand how cells derive energy from the breakdown of nutrients. Otto Warburg, a German biochemist and Nobel laureate, was a central figure in this

endeavor. His research focused on the role of enzymes and coenzymes in biological oxidation-reduction reactions.[2]

The "Ferments" and "Coferments"

Early research had identified that cellular extracts contained both heat-labile "ferments" (enzymes) and heat-stable "coferments" (coenzymes) that were essential for metabolic processes. In 1906, Arthur Harden and William John Young had discovered a "coferment" in yeast extract, later identified as a nucleotide sugar phosphate, which was essential for alcoholic fermentation. This molecule was the precursor to the discovery of both Diphosphopyridine Nucleotide (DPN or NAD⁺) and Triphosphopyridine Nucleotide (TPN or NADP⁺).

The Discovery of a New Coenzyme

In the 1930s, while investigating cellular metabolism, Otto Warburg and his colleague Walter Christian identified a second heat-stable coenzyme that was distinct from the already known DPN.[1] They initially termed this new molecule "Coenzyme II" to differentiate it from DPN, which they called "Coenzyme I." Later, it was named Triphosphopyridine Nucleotide (TPN) due to its chemical structure, which includes three phosphate groups.

The key breakthrough came from their studies on the oxidation of glucose-6-phosphate. They observed that an enzyme, which they named Zwischenferment (now known as glucose-6-phosphate dehydrogenase), catalyzed the oxidation of glucose-6-phosphate, but only in the presence of TPN.[1] This demonstrated that TPN was a specific coenzyme for this and other related enzymatic reactions.

Key Experiments in the Discovery and Characterization of TPN

The discovery and characterization of TPN were underpinned by innovative experimental techniques developed in Warburg's laboratory. The most significant of these was the "optical test," a spectrophotometric method that allowed for the quantitative measurement of enzymatic reactions involving pyridine nucleotides.

The Optical Test: A Window into Enzyme Activity

Warburg and Christian observed that the reduced forms of the pyridine nucleotides (NADPH and NADH) absorb light at a wavelength of 340 nanometers, whereas the oxidized forms (NADP⁺ and NAD⁺) do not.^[2] This difference in light absorption provided a direct way to measure the activity of dehydrogenases. By monitoring the increase in absorbance at 340 nm, they could quantify the rate of coenzyme reduction and, consequently, the rate of the enzymatic reaction.^[2]

Experimental Protocol: Spectrophotometric Assay of Glucose-6-Phosphate Dehydrogenase Activity

This protocol is a generalized representation based on the principles of Warburg's optical test and modern adaptations.

- Preparation of Reagents:
 - Buffer solution (e.g., Tris-HCl, pH 7.5)
 - Magnesium chloride (MgCl₂) solution
 - Glucose-6-phosphate (G6P) solution
 - Triphosphopyridine Nucleotide (TPN/NADP⁺) solution
 - Enzyme preparation (e.g., partially purified glucose-6-phosphate dehydrogenase from yeast or red blood cells)
- Assay Mixture Preparation:
 - In a quartz cuvette, combine the buffer, MgCl₂, and NADP⁺ solution.
 - Add the G6P solution to the cuvette.
 - The final volume is brought to a defined volume (e.g., 3 mL) with distilled water.
- Spectrophotometric Measurement:
 - Place the cuvette in a spectrophotometer set to a wavelength of 340 nm.

- Record the initial absorbance (baseline).
- Initiate the reaction by adding a small, known volume of the enzyme preparation to the cuvette.
- Immediately mix the contents of the cuvette.
- Record the change in absorbance at 340 nm over a set period (e.g., 5 minutes) at a constant temperature (e.g., 30°C).
- Calculation of Enzyme Activity:
 - The rate of change in absorbance per minute ($\Delta A/\text{min}$) is determined from the linear portion of the absorbance versus time curve.
 - The enzyme activity is calculated using the Beer-Lambert law, where the molar extinction coefficient of NADPH at 340 nm is $6.22 \times 10^3 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$.

Quantitative Data Presentation

The following table represents typical data that would be generated from a spectrophotometric assay for G6PDH activity, illustrating the principles of the optical test.

Time (minutes)	Absorbance at 340 nm
0	0.050
1	0.100
2	0.150
3	0.200
4	0.250
5	0.300

- $\Delta A/\text{min}$: 0.050

- Enzyme Activity (U/mL): Calculated based on the $\Delta A/\text{min}$, the molar extinction coefficient of NADPH, the cuvette path length, and the volume of enzyme solution added.

Isolation and Structural Elucidation

The initial isolation of TPN was a laborious process. Warburg and his team reportedly isolated milligrams of the coenzyme from hundreds of liters of horse red blood cells.[2] The structural determination that followed revealed that TPN was a dinucleotide, similar to DPN, but with an additional phosphate group attached to the 2' position of the ribose of the adenosine moiety. This work was later refined and confirmed by other researchers, including Arthur Kornberg, who further elucidated the enzymatic synthesis and structure of pyridine nucleotides in the 1940s and 1950s.

The Role of TPN in Cellular Metabolism

The discovery of TPN opened up a new dimension in the understanding of metabolic regulation. It became clear that the cell maintains two separate pools of pyridine nucleotides with distinct metabolic roles.

- DPN (NAD⁺): Primarily involved in catabolic reactions (the breakdown of molecules to release energy), where it acts as an oxidizing agent to accept electrons, forming NADH. The ratio of NAD⁺ to NADH is generally high in the cell.
- TPN (NADP⁺): Primarily involved in anabolic reactions (the synthesis of complex molecules), where its reduced form, NADPH, acts as a powerful reducing agent to donate electrons. The ratio of NADP⁺ to NADPH is generally low, favoring biosynthetic reactions.

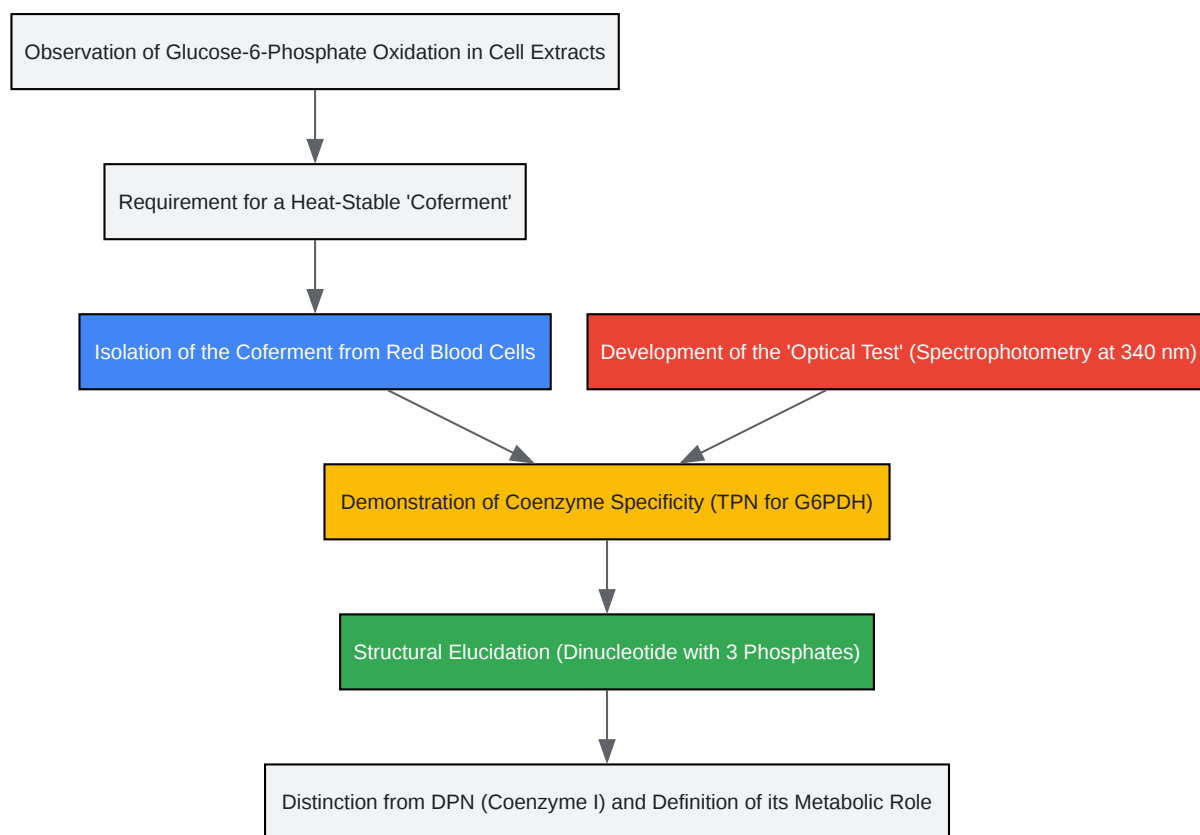
Signaling Pathways and Metabolic Roles of TPN/NADPH

The primary role of TPN is to be reduced to NADPH, which then serves as a key electron donor in a variety of biosynthetic pathways and antioxidant defense systems.

Caption: The central role of the NADP⁺/NADPH couple in metabolism.

Experimental Workflow for TPN Discovery

The logical flow of experimentation that led to the discovery and characterization of TPN can be visualized as a series of interconnected steps.



[Click to download full resolution via product page](#)

Caption: Logical workflow of the discovery of TPN.

Conclusion

The discovery of triphosphopyridine nucleotide by Otto Warburg and his contemporaries was a landmark achievement in biochemistry. It not only identified a new and essential coenzyme but also provided the experimental tools to probe the intricacies of metabolic pathways. The distinction between the roles of NAD⁺ and NADP⁺ was a fundamental conceptual advance that continues to inform our understanding of cellular regulation, disease, and drug development.

The legacy of this discovery is evident in countless modern biochemical and clinical assays that rely on the principles of pyridine nucleotide spectrophotometry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The Secret Life of NAD+: An Old Metabolite Controlling New Metabolic Signaling Pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Warburg effect(s)—a biographical sketch of Otto Warburg and his impacts on tumor metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [The Discovery of Triphosphopyridine Nucleotide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b16342131/docs#the-discovery-of-triphosphopyridine-nucleotide-a-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)